

A Comprehensive Technical Guide to the Physical Properties of 1-Iodo-2-methoxynaphthalene

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Compound of Interest

Compound Name: 1-Iodo-2-methoxynaphthalene

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Introduction

1-Iodo-2-methoxynaphthalene is an aromatic organic compound with the chemical formula $C_{11}H_9IO$.^{[1][2]} As a halogenated derivative of methoxynaphthalene, its physical and chemical properties are of significant interest in synthetic organic chemistry and potentially in the development of novel pharmaceutical agents. Aryl halides, in general, are crucial building blocks in cross-coupling reactions, enabling the formation of complex molecular architectures. This guide provides a detailed overview of the core physical properties of **1-Iodo-2-methoxynaphthalene**, along with general experimental protocols for their determination and a typical workflow for its synthesis and characterization.

Core Physical and Chemical Properties

The physical and chemical properties of **1-Iodo-2-methoxynaphthalene** are summarized in the table below. These parameters are essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ IO	[1][2]
Molecular Weight	284.09 g/mol	[1]
Appearance	Not explicitly stated, but aryl halides are typically colorless, crystalline solids or liquids.	[3]
Melting Point	88 °C	
Boiling Point	348.1 °C at 760 mmHg; 141-142 °C at 2 Torr	
Density	1.674 g/cm ³	
Refractive Index	1.674	
Vapor Pressure	0.000103 mmHg at 25°C	
Flash Point	164.3 °C	
Solubility	Generally insoluble in water, but soluble in organic solvents like alcohol, ether, or benzene.	[3]
LogP	3.453	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	1	

Experimental Methodologies

While specific experimental protocols for the determination of every physical property of **1-iodo-2-methoxynaphthalene** are not readily available in the public domain, standard organic chemistry laboratory procedures are applicable.

Synthesis of Aryl Iodides: A General Protocol

Aryl iodides can be synthesized through various methods. One common approach involves the reaction of arylhydrazines with iodine. The following is a general procedure that can be adapted for the synthesis of **1-Iodo-2-methoxynaphthalene** from 2-methoxy-1-naphthylhydrazine.

Procedure:

- To a round-bottomed flask, add the desired arylhydrazine hydrochloride derivative (1 equivalent), iodine (I_2) (1 equivalent), and a minimal amount of a suitable solvent such as dimethyl sulfoxide (DMSO).
- The reaction mixture is then stirred at a moderately elevated temperature (e.g., 60 °C) for several hours under a normal atmosphere.
- Upon completion, the mixture is cooled to room temperature.
- A quenching solution, such as saturated aqueous sodium thiosulfate ($Na_2S_2O_3$), is added to remove any unreacted iodine, followed by the addition of water.
- The aqueous mixture is then extracted multiple times with an organic solvent (e.g., chloroform or ethyl acetate).
- The combined organic layers are dried over an anhydrous drying agent like sodium sulfate (Na_2SO_4) and then concentrated under reduced pressure.
- The resulting crude product can be purified using silica gel column chromatography with an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the pure aryl iodide.

Determination of Melting Point

The melting point of a solid organic compound is a key indicator of its purity.

Procedure:

- A small amount of the crystalline **1-Iodo-2-methoxynaphthalene** is finely crushed and packed into a capillary tube, which is then sealed at one end.[4]

- The capillary tube is attached to a thermometer and placed in a heating bath (such as a Thiele tube containing mineral oil) or a modern melting point apparatus.[4]
- The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range. A sharp melting point range (typically 0.5-1.0 °C) is indicative of a pure compound.

Determination of Boiling Point

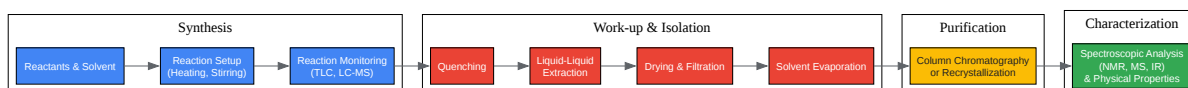
For liquid compounds or those that can be distilled, the boiling point is a fundamental physical property.

Procedure (Capillary Method):

- A small amount of the liquid is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The test tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube.[5]
- The apparatus is heated gently until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[6]
- The heat is then removed, and the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[5]

Visualized Workflow: Synthesis and Characterization

The following diagram illustrates a typical experimental workflow for the synthesis and subsequent characterization of an organic compound like **1-Iodo-2-methoxynaphthalene**.



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Caption: A generalized workflow for the synthesis and characterization of an organic compound.

Conclusion

This technical guide provides a consolidated source of information on the key physical properties of **1-Iodo-2-methoxynaphthalene**. The data presented in a structured format, along with generalized experimental protocols, offers valuable insights for researchers and professionals in the fields of chemistry and drug development. The provided workflow diagram further elucidates the logical progression of synthesis and characterization for such compounds. A thorough understanding of these fundamental properties is crucial for the successful application of **1-Iodo-2-methoxynaphthalene** in further research and development endeavors.

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